

Aluminum Tert-Butoxide: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *Aluminum tert-butoxide*

CAS No.: *556-91-2*

Cat. No.: *B045353*

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Prepared for: Researchers, scientists, and drug development professionals.

This document provides an in-depth overview of the chemical properties, structure, synthesis, and key applications of **aluminum tert-butoxide** (Al(OtBu)₃). The information is compiled to serve as a technical resource, with a focus on quantitative data, detailed experimental protocols, and structural elucidation.

Executive Summary

Aluminum tert-butoxide is a bulky, solid alkoxide widely utilized in organic synthesis as a selective base and Lewis acid catalyst. Its primary applications include the Oppenauer oxidation of secondary alcohols to ketones and the Meerwein-Ponndorf-Verley (MPV) reduction of ketones and aldehydes. Its utility stems from its moderate reactivity, high selectivity, and solubility in common organic solvents. Structurally, it exists predominantly as a dimer, featuring both terminal and bridging tert-butoxy groups, which dictates its chemical behavior. This guide details its physical and spectroscopic properties, provides protocols for its synthesis and a key catalytic application, and illustrates its structure and reaction mechanisms.

Chemical and Physical Properties

Aluminum tert-butoxide is a white to off-white crystalline powder that is highly sensitive to moisture and air.[1][2] It is soluble in many organic solvents such as benzene, toluene, and ethers.[2][3] Due to its hygroscopic nature, it must be handled under inert atmosphere conditions to prevent hydrolysis.[1]

Table 2.1: Physical and Chemical Properties of Aluminum Tert-Butoxide

Property	Value	Citations
Chemical Formula	$C_{12}H_{27}AlO_3$	[3][4]
Molecular Weight	246.32 g/mol	[2][3][4]
CAS Number	556-91-2	[3][4]
Appearance	White to gray powder or crystal	
Melting Point	-241 °C	[3]
Boiling Point	156 °C at 2 mmHg	[3]
Density	1.025 g/cm ³	[3]
Solubility	Very soluble in benzene, toluene, xylene, and alcohols. Insoluble in water.	[1][2][3]
Sensitivity	Air and moisture sensitive.	[1][2]
Primary Hazards	Flammable solid, Corrosive (causes severe skin burns and eye damage).	[4]

Spectroscopic Data

Spectroscopic analysis is crucial for the characterization of **aluminum tert-butoxide**, confirming its structure and purity.

Table 3.1: Spectroscopic Data for Aluminum Tert-Butoxide

Technique	Data	Citations
¹ H NMR	Due to the dimeric structure in solution, two distinct signals for the tert-butoxy protons (bridging and terminal) are expected.	[5]
¹³ C NMR	Signals corresponding to the quaternary and methyl carbons of the tert-butoxy groups are observed. A spectrum recorded in DMSO-d6 is available.	[6]
IR	Key absorption bands include C-H stretching and bending modes of the methyl groups, C-O stretching, and Al-O stretching frequencies. The Al-O-Al linkage in related alkoxides shows absorption near 990 cm ⁻¹ .	[7]
²⁷ Al NMR	Studies on related aluminum alkoxides show that the coordination environment of the aluminum atom can be investigated, with different chemical shifts corresponding to tetrahedral and higher coordination states.	[1]

Structure and Reactivity

In non-coordinating solvents, **aluminum tert-butoxide** exists as a dimer, $[\text{Al}(\text{OtBu})_3]_2$.^[5] This structure features two aluminum atoms bridged by two tert-butoxy groups, with each aluminum atom also bonded to two terminal tert-butoxy groups. This arrangement results in one four-coordinate and one six-coordinate aluminum center, or more commonly, two five-coordinate aluminum centers in a distorted trigonal bipyramidal geometry. The bulky tert-butyl groups play a significant role in determining the degree of polymerization; less sterically hindered alkoxides like aluminum isopropoxide exist as tetramers.

The Lewis acidic nature of the aluminum center is central to its reactivity. It coordinates to carbonyl oxygen atoms, activating them towards nucleophilic attack or, in the case of the Oppenauer oxidation, hydride transfer.

Caption: Dimeric structure of **aluminum tert-butoxide**.

Experimental Protocols

Synthesis of Aluminum Tert-Butoxide

This protocol is adapted from Organic Syntheses, a reliable source for preparative organic chemistry methods.

Reaction: $2 \text{Al} + 6 \text{tBuOH} \rightarrow 2 \text{Al}(\text{OtBu})_3 + 3 \text{H}_2$

Materials:

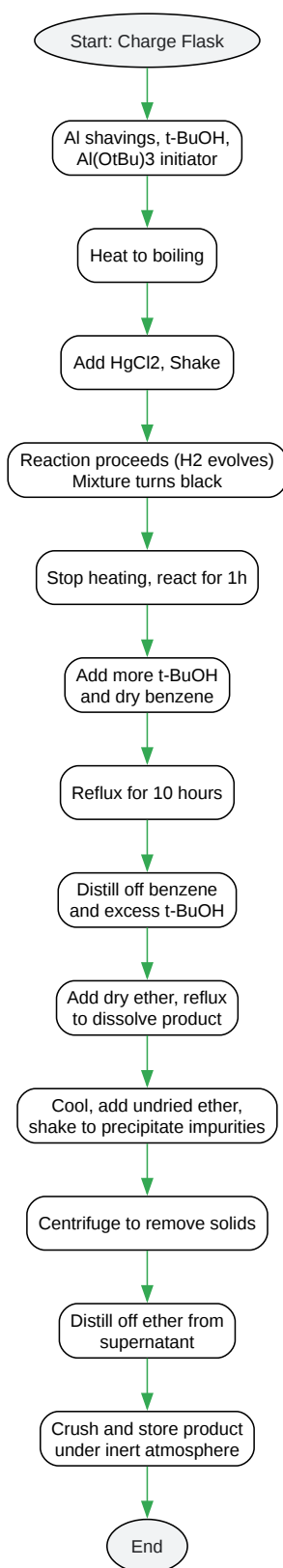
- Aluminum shavings (64 g, 2.37 gram atoms)
- Dry tert-butyl alcohol (444 g, 563 mL, 6.0 moles)
- Mercuric chloride (approx. 0.4 g)
- Dry benzene (200 mL)
- Dry ether (1 L)
- Undried ether (35 mL)
- **Aluminum tert-butoxide** (5-10 g for initiation)

Procedure:

- A 2-L round-bottomed flask is fitted with a reflux condenser protected by a calcium chloride tube.
- The flask is charged with 64 g of aluminum shavings, 200 g (254 mL, 2.7 moles) of dry tert-butyl alcohol, and 5–10 g of **aluminum tert-butoxide** to initiate the reaction.
- The mixture is heated to boiling on a steam bath. Approximately 0.4 g of mercuric chloride is added, and the flask is shaken vigorously.
- Heating is continued. The reaction mixture will turn from clear to milky and then to black, with the evolution of hydrogen.
- Once the mixture is black, heating is stopped. The reaction is allowed to proceed for one hour without external heating.
- An additional 244 g (309 mL, 3.3 moles) of dry tert-butyl alcohol and 200 mL of dry benzene are added.
- The reaction will commence again with gentle heating and continue vigorously. After about 2 hours, the reaction subsides, and the mixture is refluxed for 10 hours.
- Benzene and unreacted tert-butyl alcohol are removed by distillation, with the final traces removed under reduced pressure (10–30 mm).
- One liter of dry ether is added, and the solid **aluminum tert-butoxide** is dissolved by refluxing.
- After cooling, 35 mL of undried ether is added, followed by vigorous shaking. This step precipitates residual aluminum and aluminum hydroxide.
- The solution is allowed to stand for 2 hours and then centrifuged for 30 minutes to remove solids.
- The solvent is removed from the clear supernatant by distillation, with the final traces removed under reduced pressure.

- The product is crushed with a spatula in the flask after cooling under a calcium chloride tube and transferred to a moisture-sealed bottle.

Yield: 394–418 g.



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Caption: Workflow for the synthesis of **aluminum tert-butoxide**.

Oppenauer Oxidation of Cholesterol

This protocol, adapted from Organic Syntheses, demonstrates a key application of **aluminum tert-butoxide** in the oxidation of a secondary alcohol to a ketone.[8]

Reaction: Cholesterol + Acetone $\xrightarrow{-(\text{Al}(\text{OtBu})_3, \text{Benzene})}$ Cholestenone + Isopropanol

Materials:

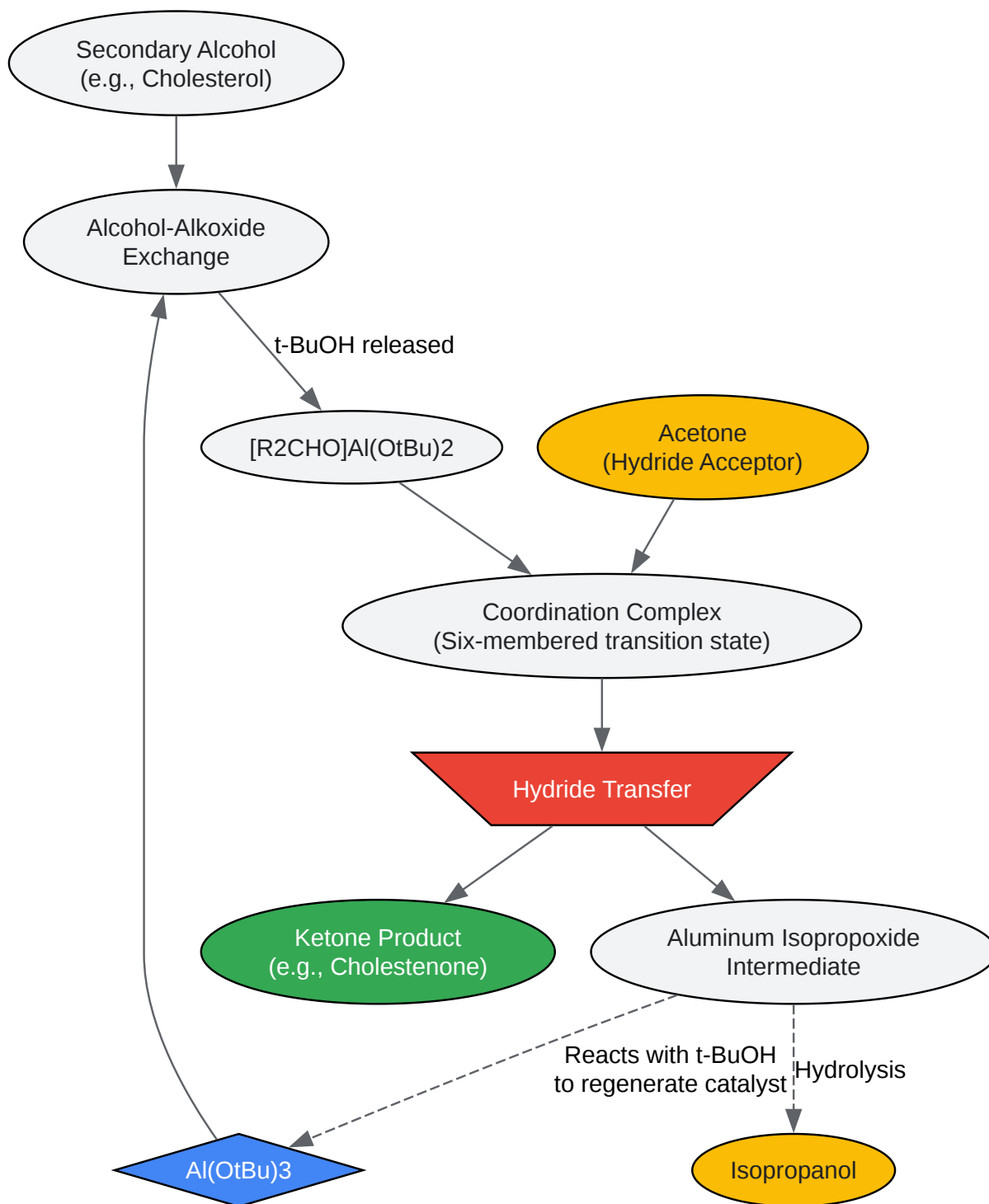
- Cholesterol (100 g)
- Acetone (750 mL)
- Benzene (1 L)
- **Aluminum tert-butoxide** (80 g) in 500 mL of dry benzene

Procedure:

- A 5-L round-bottomed flask is equipped with a reflux condenser and a calcium chloride tube.
- The flask is charged with 100 g of cholesterol, 750 mL of acetone, and 1 L of benzene.
- The mixture is heated to boiling in an oil bath maintained at 75–85 °C.
- A solution of 80 g of **aluminum tert-butoxide** in 500 mL of dry benzene is added in one portion to the boiling solution.[8]
- The mixture turns cloudy and then develops a yellow color within 10–15 minutes.
- Gentle boiling is continued for 8 hours.
- The mixture is cooled and treated with 200 mL of water.
- The mixture is steam-distilled to remove acetone, benzene, and the resulting tert-butanol and isopropanol.
- The residual oil is dried under reduced pressure on a steam bath.

- The crude product is crystallized from an acetone-methanol mixture.
- The mixture is allowed to stand at 0 °C for one day.
- The product is collected by filtration, washed with ice-cold methanol, and dried under vacuum.

Yield: 70–81 g of cholestenone.[8]



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Caption: Mechanism of the Oppenauer Oxidation.

Applications in Drug Development and Organic Synthesis

Aluminum tert-butoxide is a valuable reagent in the synthesis of complex molecules, including natural products and active pharmaceutical ingredients.

- **Oppenauer Oxidation:** This is a mild and selective method for oxidizing secondary alcohols to ketones.[9] It is particularly useful for substrates that are sensitive to acid or other harsh oxidizing agents, such as those containing double bonds, amines, or sulfides.[10] Its application in steroid synthesis is a classic example.[9]
- **Meerwein-Ponndorf-Verley (MPV) Reduction:** The reverse of the Oppenauer oxidation, the MPV reduction, selectively reduces aldehydes and ketones to the corresponding alcohols using a sacrificial alcohol (like isopropanol) and an aluminum alkoxide catalyst.[11] It is highly chemoselective, leaving other reducible functional groups like esters, nitro groups, and alkenes intact.
- **Catalysis:** As a strong Lewis acid, it can catalyze various other reactions, including aldol condensations and rearrangements.[1]
- **Precursor for Materials:** It serves as a precursor for the synthesis of aluminum oxide (Al_2O_3) films and coatings via sol-gel or chemical vapor deposition processes.

Safety and Handling

Aluminum tert-butoxide is a hazardous chemical that requires careful handling.

- **Flammability:** It is a flammable solid. Keep away from heat, sparks, and open flames.[4]
- **Corrosivity:** It causes severe skin burns and eye damage.[4]
- **Reactivity:** It reacts violently with water, releasing flammable gases. It is incompatible with strong acids and oxidizing agents.[1]
- **Handling:** Always handle in a chemical fume hood using appropriate personal protective equipment (PPE), including chemical safety goggles, gloves, and protective clothing. It

should be stored in a dry, cool, and well-ventilated place in a tightly sealed container, preferably under an inert atmosphere.[1]

By understanding the properties, structure, and reactivity outlined in this guide, researchers can effectively and safely utilize **aluminum tert-butoxide** in their synthetic endeavors.

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